

Personal protective equipment for handling 4-(4-Oxopiperidin-1-yl)benzamide

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Compound of Interest

Compound Name: 4-(4-Oxopiperidin-1-yl)benzamide

Cat. No.: B2958202

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Essential Safety and Handling Guide for 4-(4-Oxopiperidin-1-yl)benzamide

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **4-(4-Oxopiperidin-1-yl)benzamide** (CAS No. 340756-87-8). Given the absence of a specific Safety Data Sheet (SDS) for this compound, this document incorporates data from structurally similar compounds, including benzamide and piperidine derivatives, to ensure a high level of safety and operational preparedness.

Hazard Identification and Precautionary Measures

While specific toxicity data for **4-(4-Oxopiperidin-1-yl)benzamide** is not readily available, the hazards can be inferred from its structural components: a benzamide group and a 4-oxopiperidine moiety.

Benzamide derivatives are generally considered hazardous. For instance, the parent compound, benzamide, is classified as harmful if swallowed and is suspected of causing genetic defects[1][2][3].

Piperidine and its derivatives can be toxic in contact with skin and upon inhalation, and may cause severe skin burns and eye damage[4][5][6][7].

Therefore, it is prudent to handle **4-(4-Oxopiperidin-1-yl)benzamide** with a high degree of caution, assuming it may possess similar hazardous properties.

Precautionary Statements:

- Obtain special instructions before use[1][3].
- Do not handle until all safety precautions have been read and understood[1][3].
- Wash skin thoroughly after handling[1].
- Do not eat, drink, or smoke when using this product[1][2].
- Wear protective gloves, protective clothing, eye protection, and face protection[1].
- If swallowed, call a POISON CENTER or doctor if you feel unwell and rinse mouth[1].
- If exposed or concerned, get medical advice/attention[1].
- Store locked up[1][3].
- Dispose of contents/container to an approved waste disposal plant[1].

Personal Protective Equipment (PPE)

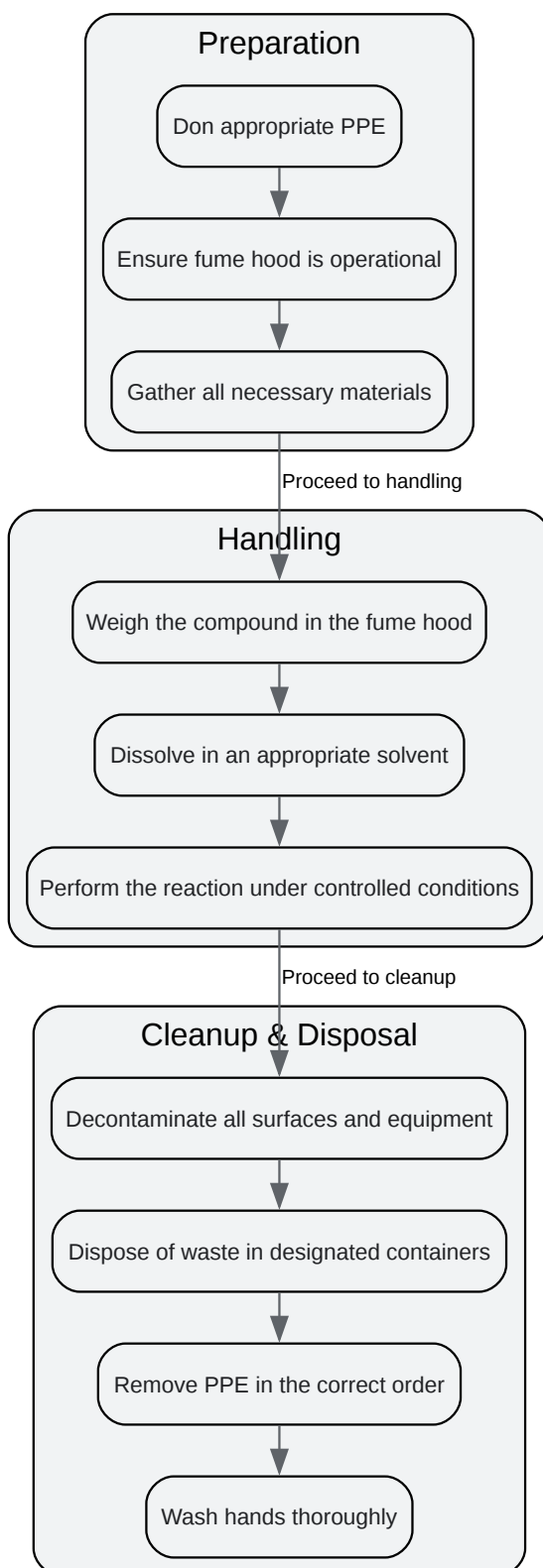
A comprehensive PPE strategy is essential to minimize exposure. The following table summarizes the recommended PPE for handling **4-(4-Oxopiperidin-1-yl)benzamide**.

Protection Type	Recommended Equipment	Specifications & Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	To protect against splashes and airborne particles. Standard safety glasses are not sufficient[3].
Skin Protection	Chemical-resistant gloves (Nitrile rubber recommended), a lab coat, and full-length pants.	To prevent skin contact. Regularly inspect gloves for any signs of degradation or puncture.
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates.	To be used in areas with inadequate ventilation or when the potential for aerosol or dust generation exists.
Footwear	Closed-toe shoes.	To protect feet from spills.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is critical for safely handling **4-(4-Oxopiperidin-1-yl)benzamide**.

Experimental Workflow:



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